

# A Head-to-Head Battle of Biocides: Oxonia Active vs. Glutaraldehyde

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## Compound of Interest

Compound Name: Oxonia Active

Cat. No.: B1202147

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In the critical landscape of disinfection and sterilization, researchers and drug development professionals are constantly seeking the most effective agents to ensure microbial control. This guide provides a detailed comparison of two widely used high-level disinfectants: **Oxonia Active**, a peroxyacetic acid-based formulation, and glutaraldehyde, a saturated dialdehyde. We will delve into their mechanisms of action, antimicrobial efficacy supported by experimental data, and the methodologies behind these findings.

## At a Glance: Key Differences

Feature	Oxonia Active (Peracetic Acid-based)	Glutaraldehyde
Primary Active(s)	Peracetic Acid (PAA) & Hydrogen Peroxide	Glutaraldehyde
Mechanism of Action	Oxidation of cellular components, disruption of cell membranes.	Alkylation of sulphydryl, hydroxyl, carboxyl, and amino groups, leading to the alteration of RNA, DNA, and protein synthesis. <sup>[1]</sup>
Antimicrobial Spectrum	Broad: Bacteria, viruses, fungi, and spores. <sup>[2][3][4]</sup> Effective against biofilms. <sup>[4][5]</sup>	Broad: Bacteria (including mycobacteria), viruses, fungi, and spores. <sup>[6][7][8][9]</sup>
Activation Requirement	No activation required.	Requires alkalinization (pH 7.5-8.5) to become sporicidal. <sup>[1]</sup>
Material Compatibility	Non-corrosive to stainless steel and aluminum at recommended concentrations. Compatible with many plastics and rubbers. <sup>[3][4][10]</sup>	Non-corrosive to many materials, including endoscopic equipment, rubber, and plastic. <sup>[1]</sup> Can fix organic matter to surfaces. <sup>[7][8]</sup>
Environmental Profile	Decomposes into water, oxygen, and acetic acid. <sup>[10][11]</sup>	Requires specific disposal protocols due to potential toxicity. <sup>[7]</sup>

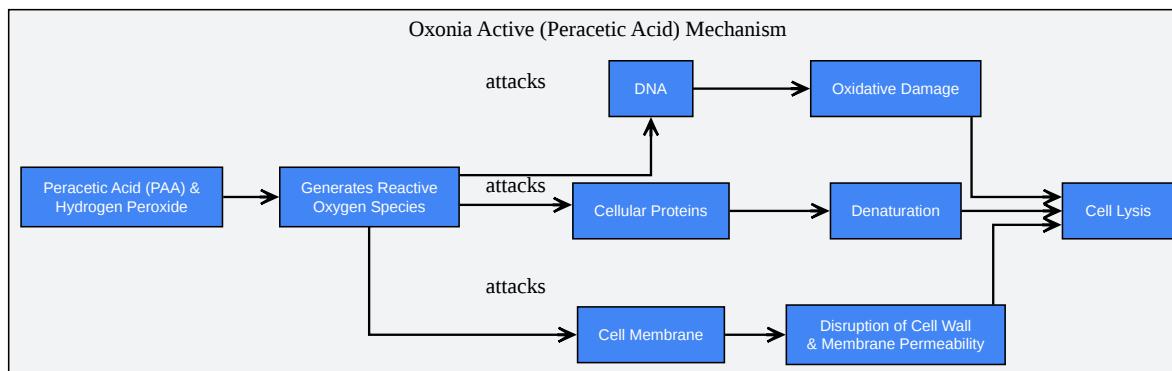
## Efficacy Deep Dive: Quantitative Data

The following table summarizes the comparative efficacy of peracetic acid (the active component of **Oxonia Active**) and glutaraldehyde from various studies.

Organism	Disinfectant	Concentration	Contact Time	Log Reduction / Result	Study Reference
Bacillus subtilis spores	Peracetic Acid	Not specified	30 min	>99.9% inactivation	[6]
Bacillus subtilis spores	Glutaraldehyde	Not specified	30 min	~90% inactivation	[6]
Bacillus atrophaeus spores	0.2% Peracetic Acid	MIC: 0.003-0.006%	-	-	[2][3]
Bacillus atrophaeus spores	2.0% Glutaraldehyde	MIC: 0.6-1.1%	-	-	[2][3]
Enterococcus faecalis	50% Peracetic Acid	8 min	Complete eradication		[1][12]
Enterococcus faecalis	2.45% Glutaraldehyde	4 hours	Complete eradication		[1][12]
Salmonella Typhimurium	Peracetic Acid	0.002%	Not specified	≥5 log <sub>10</sub> reduction	[13]
Salmonella Typhimurium	Glutaraldehyde	0.03%	Not specified	≥5 log <sub>10</sub> reduction	[13]
Vegetative Bacteria	0.2% Peracetic Acid	10-20 min	Effective germicide		[7][8]
Vegetative Bacteria	2% Glutaraldehyde	10-20 min	Effective germicide		[7][8]

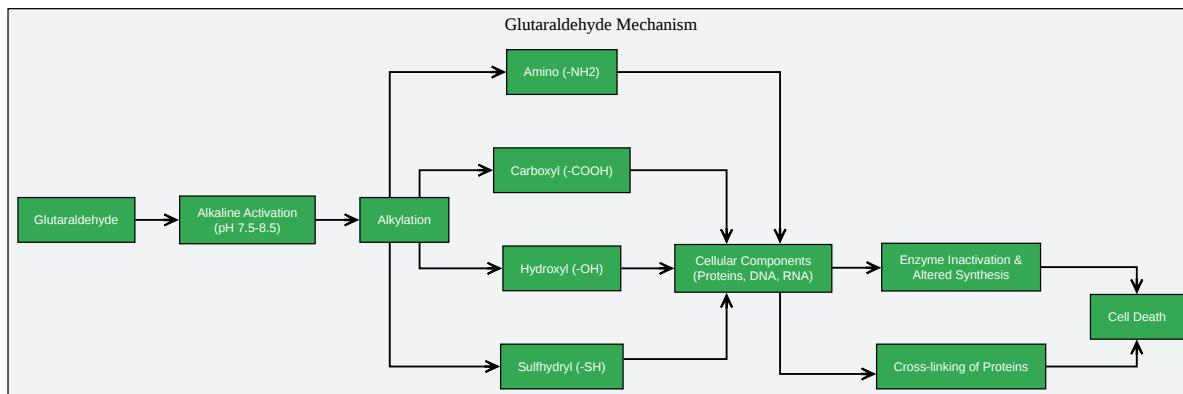
# Visualizing the Mechanisms of Action

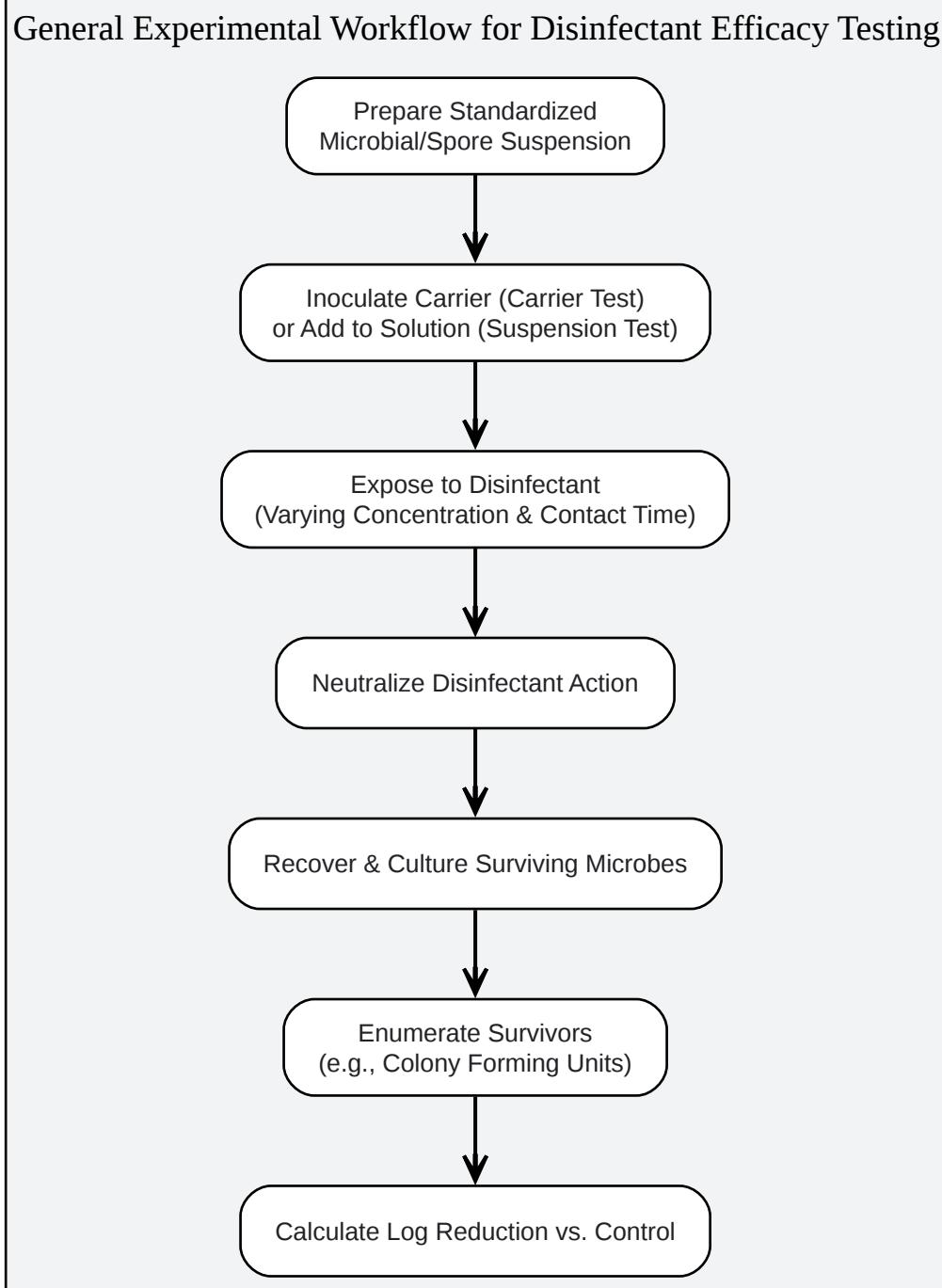
To understand how these disinfectants achieve microbial inactivation, we can visualize their primary mechanisms.



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Caption: Mechanism of **Oxonia Active**.





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